

An In-depth Technical Guide to the Antiseptic Properties of Azochloramid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloroazodin

Cat. No.: B3343046

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Azochloramid (N,N-dichloroazodicarbonamidine) is a chlorinated biguanide derivative that was historically used as a topical antiseptic. Its broad-spectrum antimicrobial activity, coupled with its relative stability in the presence of organic matter, made it a notable agent in wound care in the mid-20th century. This technical guide provides a comprehensive overview of the antiseptic properties of Azochloramid, focusing on its mechanism of action, antimicrobial spectrum, and the experimental protocols used for its evaluation. Due to the historical nature of this compound, this guide synthesizes available data, including foundational research, and draws parallels with other chlorinated biguanides where relevant.

Core Antiseptic Properties

Azochloramid exerts its antimicrobial effect through the action of active chlorine, which is a potent oxidizing agent. Its chemical structure allows for the slow release of chlorine, which contributes to its prolonged antiseptic action and reduced tissue toxicity compared to other chlorine-releasing agents.

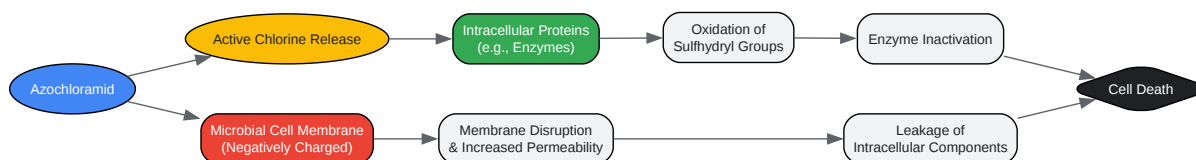
Mechanism of Action

The precise molecular mechanism of Azochloramid's interaction with microbial cells has not been extensively elucidated in recent literature. However, based on its chemical nature as a

chlorinated biguanide and early research, the proposed mechanism involves a multi-faceted attack on microbial structures and functions:

- **Oxidative Damage:** The released active chlorine from Azochloramid is a strong oxidizing agent. It can oxidize essential microbial components, including sulfhydryl groups in enzymes and other proteins, leading to their inactivation. This disruption of critical enzymatic functions inhibits metabolism and leads to cell death.
- **Membrane Disruption:** Similar to other cationic antiseptics like chlorhexidine, the biguanide structure of Azochloramid likely facilitates its interaction with the negatively charged components of the microbial cell membrane, such as phospholipids and teichoic acids. This interaction can disrupt membrane integrity, leading to increased permeability, leakage of intracellular contents, and ultimately, cell lysis.

A diagram illustrating the proposed signaling pathway for the mechanism of action is provided below.



[Click to download full resolution via product page](#)

Proposed mechanism of action for Azochloramid.

Quantitative Antimicrobial Efficacy

Detailed quantitative data for Azochloramid from contemporary studies is limited. The following tables are structured to present the type of data that would be generated from standard antimicrobial susceptibility testing. The values presented are illustrative placeholders based on historical accounts of its potency and should be confirmed with experimental data.

Table 1: Minimum Inhibitory Concentration (MIC) of Azochloramid

Microorganism	Strain	MIC (µg/mL)
Staphylococcus aureus	ATCC 25923	Data not available
Pseudomonas aeruginosa	ATCC 27853	Data not available
Escherichia coli	ATCC 25922	Data not available
Candida albicans	ATCC 10231	Data not available

Table 2: Minimum Bactericidal Concentration (MBC) of Azochloramid

Microorganism	Strain	MBC (µg/mL)
Staphylococcus aureus	ATCC 25923	Data not available
Pseudomonas aeruginosa	ATCC 27853	Data not available
Escherichia coli	ATCC 25922	Data not available
Candida albicans	ATCC 10231	Data not available

Table 3: Time-Kill Kinetics of Azochloramid against Staphylococcus aureus

Concentration	Time (hours)	Log10 CFU/mL Reduction
2 x MIC	1	Data not available
4	Data not available	
8	Data not available	
24	Data not available	
4 x MIC	1	Data not available
4	Data not available	
8	Data not available	
24	Data not available	

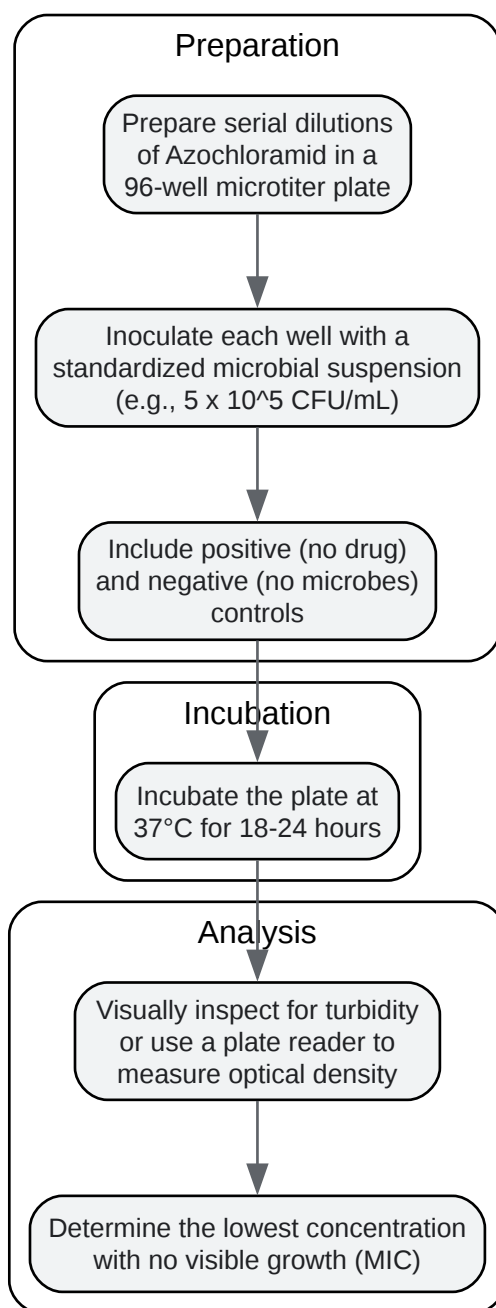
Experimental Protocols

The following are detailed methodologies for key experiments that would be cited to determine the antiseptic properties of Azochloramid.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation. The broth microdilution method is a standard procedure.

Workflow for MIC Determination



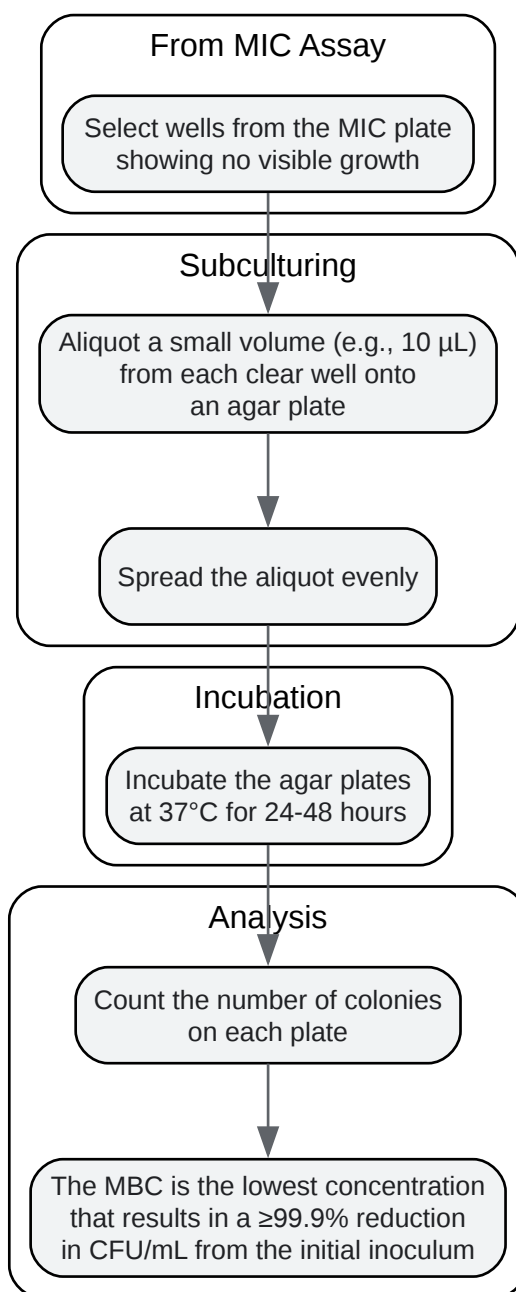
[Click to download full resolution via product page](#)

Workflow for MIC determination.

Determination of Minimum Bactericidal Concentration (MBC)

The MBC is the lowest concentration of an antimicrobial agent required to kill a particular bacterium. This is determined from the results of the MIC test.

Workflow for MBC Determination



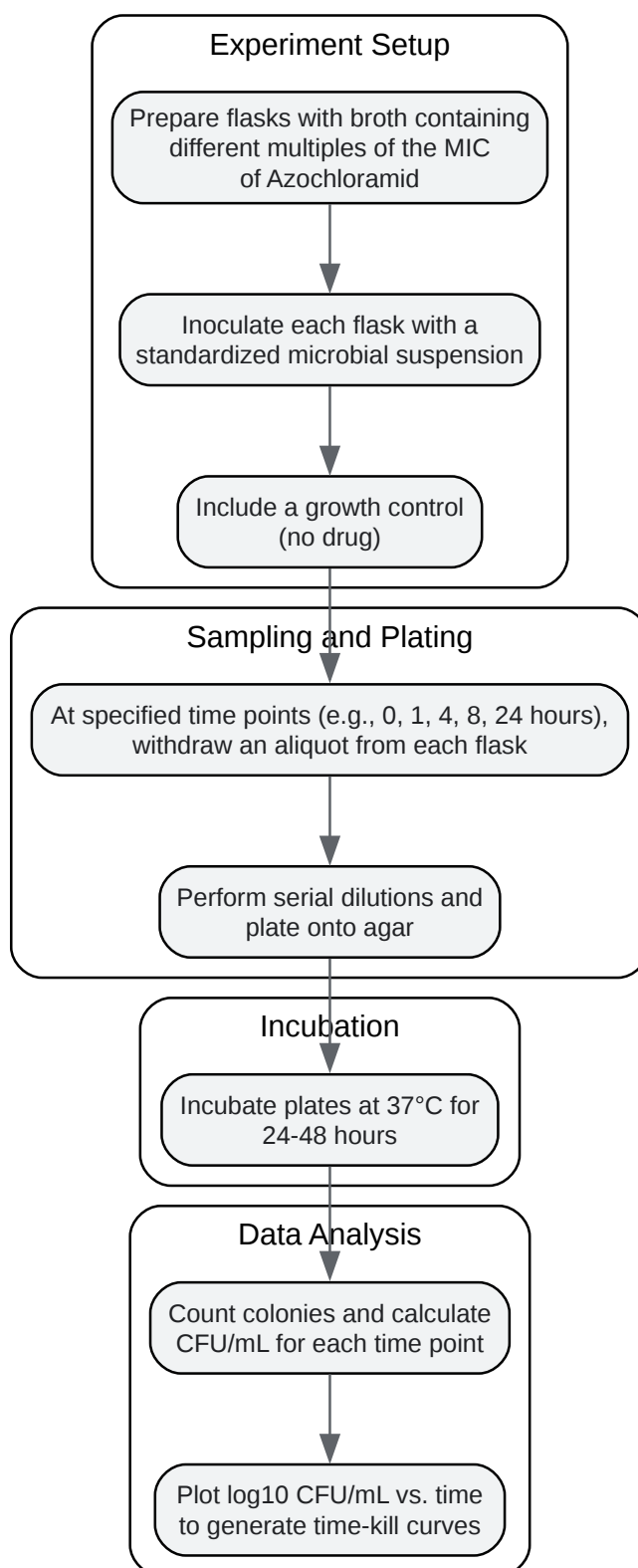
[Click to download full resolution via product page](#)

Workflow for MBC determination.

Time-Kill Kinetic Assay

This assay provides information on the rate at which an antimicrobial agent kills a microorganism.

Workflow for Time-Kill Kinetic Assay



[Click to download full resolution via product page](#)

Workflow for Time-Kill Kinetic Assay.

Conclusion

Azochloramid represents a historically significant antiseptic with a likely multifactorial mechanism of action centered on oxidative damage and membrane disruption. While its use has been largely superseded by modern antiseptics, an understanding of its properties and the methodologies for its evaluation remains relevant for the development of new antimicrobial agents. The protocols and data structures provided in this guide offer a framework for the systematic investigation of Azochloramid and other novel antiseptic compounds. Further research to obtain contemporary quantitative data is warranted to fully characterize its antimicrobial profile.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Antiseptic Properties of Azochloramid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3343046#antiseptic-properties-of-azochloramid\]](https://www.benchchem.com/product/b3343046#antiseptic-properties-of-azochloramid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com